

Application Notes and Protocols: Measuring Enteropeptidase Activity Following Sucunamostat Treatment

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Compound of Interest

Compound Name: *Sucunamostat*

Cat. No.: *B10823807*

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Introduction

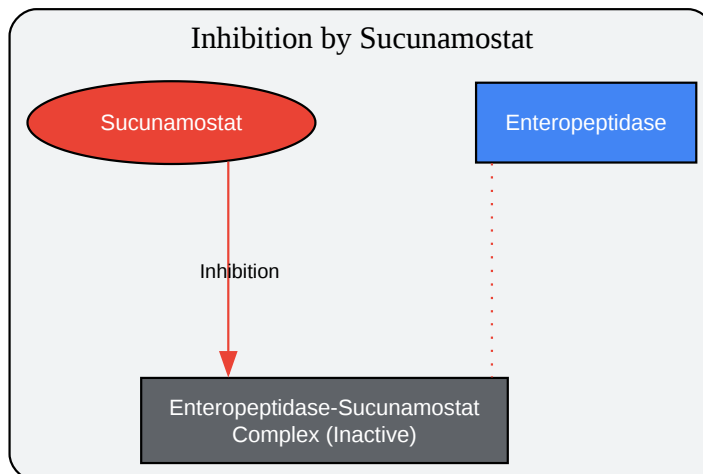
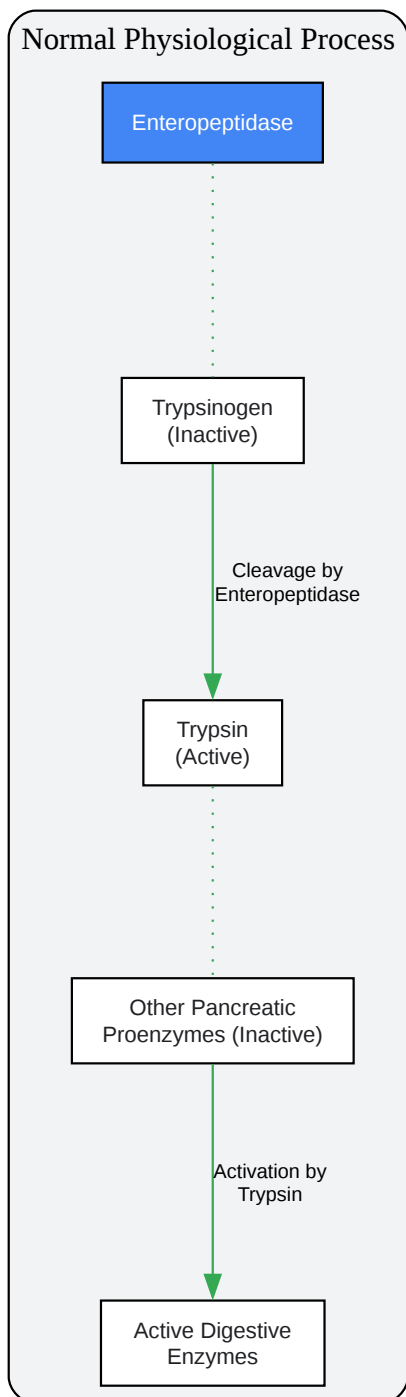
Enteropeptidase, also known as enterokinase, is a serine protease found in the duodenum that plays a crucial role in protein digestion by activating trypsinogen to trypsin, which in turn activates other pancreatic proenzymes. Dysregulation of enteropeptidase activity has been implicated in various gastrointestinal and metabolic disorders. **Sucunamostat** (formerly BBI-3000) is a serine protease inhibitor that has been investigated for its therapeutic potential. These application notes provide a detailed protocol for measuring the in vitro activity of enteropeptidase following treatment with **Sucunamostat**, which is essential for researchers, scientists, and drug development professionals working on novel therapeutics targeting this enzyme.

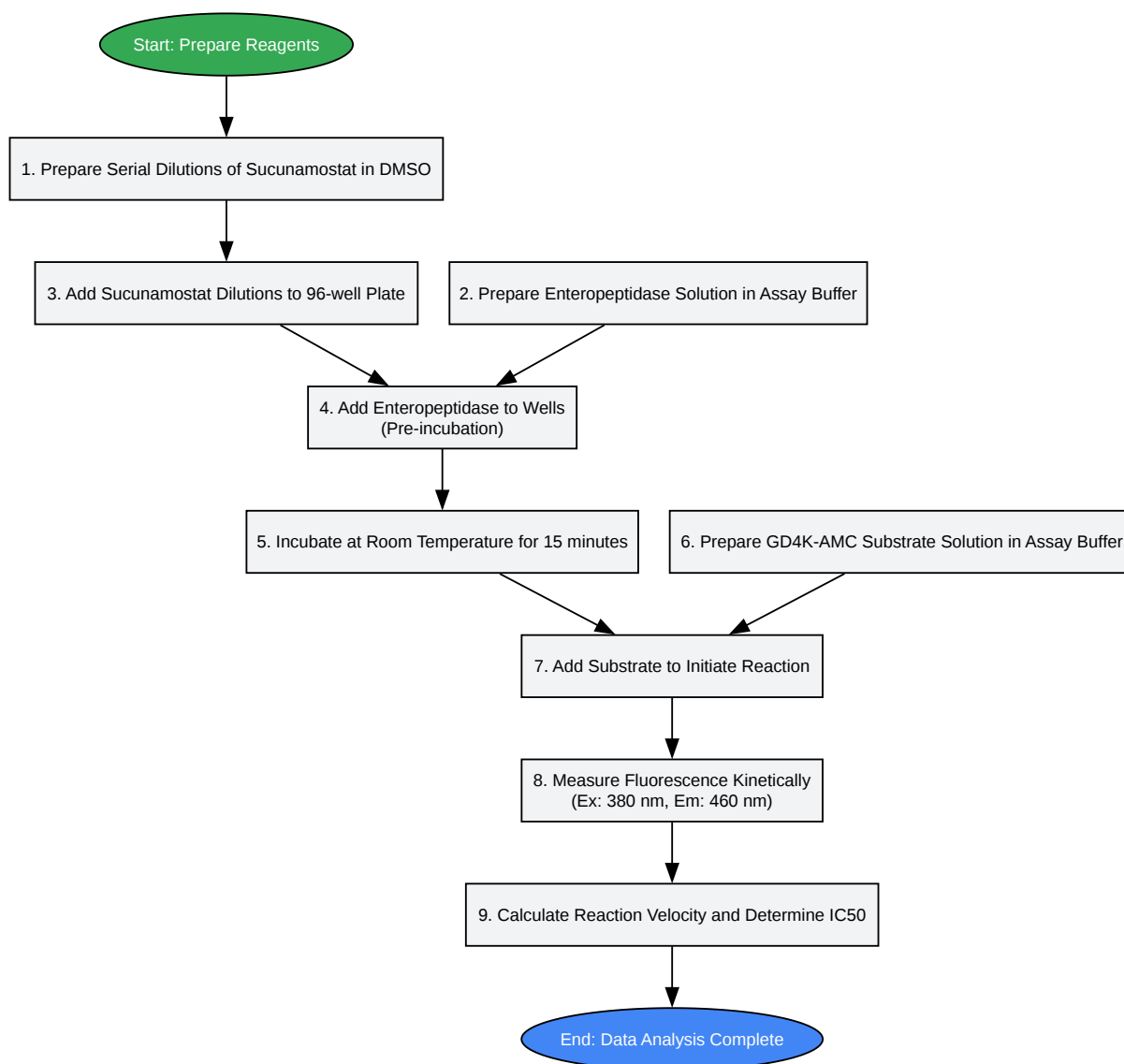
The provided protocols describe the use of a fluorogenic substrate for the sensitive and quantitative measurement of enteropeptidase activity and can be adapted for high-throughput screening of potential inhibitors.

Mechanism of Action

Sucunamostat is a potent inhibitor of serine proteases, including enteropeptidase. Its mechanism of action involves the formation of a stable, covalent bond with the serine residue in the active site of the enzyme, rendering it inactive. This inhibition prevents the cleavage of

the natural substrate, trypsinogen, and subsequently, the downstream activation of other digestive proenzymes.





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